

Crystal Structure of 2'-Fluorobiphenyl-3-carboxylic Acid: A Technical Overview

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Compound of Interest

Compound Name: 2'-Fluorobiphenyl-3-carboxylic acid

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves to consolidate the currently available information on **2'-Fluorobiphenyl-3-carboxylic acid**, with a primary focus on its structural and chemical properties. Despite extensive searches, a complete, publicly available crystal structure determination for this compound could not be located. This document therefore summarizes the known chemical data and outlines general methodologies relevant to its synthesis and crystallization, providing a foundational resource for researchers working with this molecule.

Chemical and Physical Properties

2'-Fluorobiphenyl-3-carboxylic acid is a fluorinated derivative of biphenyl carboxylic acid. Its fundamental properties are summarized in the table below.

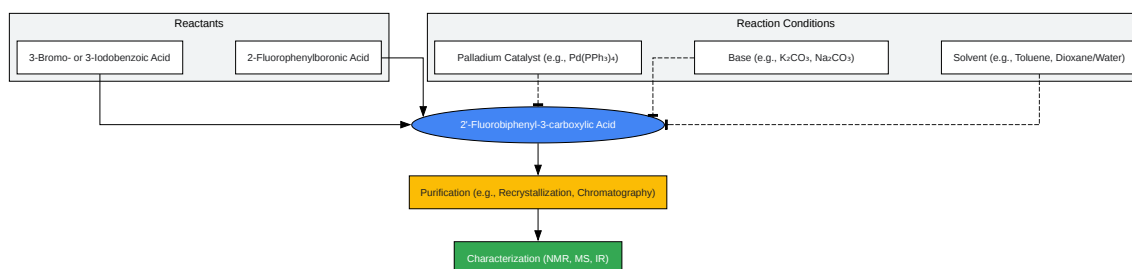
Property	Value
Chemical Formula	C ₁₃ H ₉ FO ₂
Molecular Weight	216.21 g/mol
CAS Number	103978-23-0
Physical Form	Solid[1]

Synthesis and Crystallization

While a specific, detailed experimental protocol for the synthesis and crystallization of **2'-Fluorobiphenyl-3-carboxylic acid** leading to single crystals for X-ray diffraction is not readily available in the reviewed literature, general synthetic routes for biphenyl carboxylic acids can be adapted.

Synthesis Workflow

A common and effective method for the synthesis of biphenyl derivatives is the Suzuki-Miyaura cross-coupling reaction. This approach would typically involve the coupling of a boronic acid with an aryl halide in the presence of a palladium catalyst and a base. The logical workflow for the synthesis of **2'-Fluorobiphenyl-3-carboxylic acid** is depicted in the following diagram.

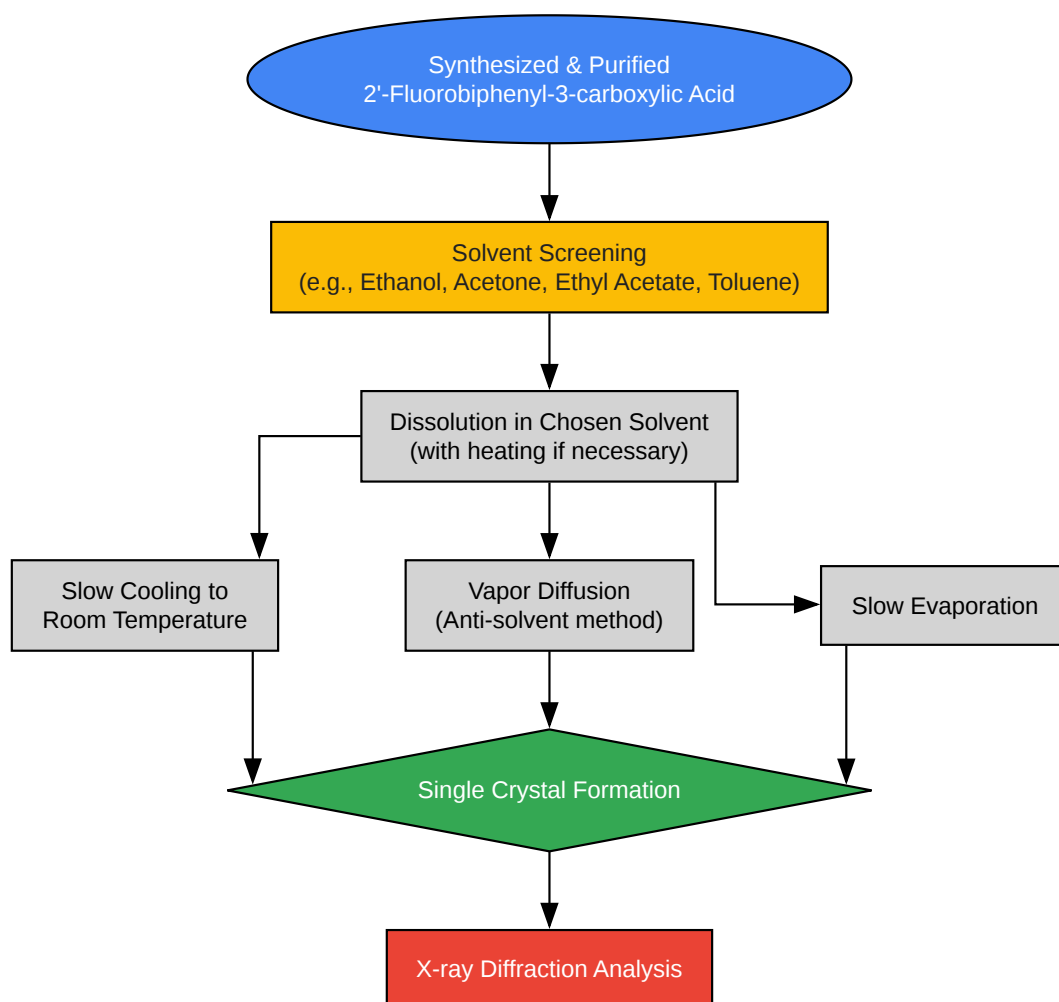


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Caption: Synthetic workflow for **2'-Fluorobiphenyl-3-carboxylic acid** via Suzuki-Miyaura coupling.

Crystallization Considerations

The crystallization of carboxylic acids is influenced by several factors, including solvent choice, temperature, and saturation levels. For a molecule like **2'-Fluorobiphenyl-3-carboxylic acid**, a systematic approach to crystallization would be necessary to obtain single crystals suitable for X-ray diffraction.



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Caption: General experimental workflow for the crystallization of **2'-Fluorobiphenyl-3-carboxylic acid**.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity or associated signaling pathways of **2'-Fluorobiphenyl-3-carboxylic acid**. Further research would be required to elucidate any potential pharmacological effects.

Conclusion

While a definitive crystal structure for **2'-Fluorobiphenyl-3-carboxylic acid** remains to be publicly reported, this guide provides a summary of its known chemical properties and outlines standard methodologies for its synthesis and crystallization. The provided workflows offer a starting point for researchers aiming to produce and characterize this compound. The absence of crystallographic and biological data highlights an opportunity for further investigation to fully characterize this molecule and explore its potential applications in medicinal chemistry and materials science.

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References

- 1. 2'-Fluorobiphenyl-3-carboxylic acid DiscoveryCPR 103978-23-0 [sigmaaldrich.com]
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